

# 1-(2-Bromoethyl)-1H-1,2,4-triazole molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2-Bromoethyl)-1H-1,2,4-triazole

Cat. No.: B1345338

[Get Quote](#)

## An In-depth Technical Guide to the Molecular Weight of 1-(2-Bromoethyl)-1H-1,2,4-triazole

This technical guide provides a detailed analysis of the molecular weight of **1-(2-Bromoethyl)-1H-1,2,4-triazole**, a compound of interest in various research and development applications. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive breakdown of the molecular weight calculation, relevant atomic mass data, and a visualization of its chemical structure.

## Molecular Formula and Structure

The chemical formula for **1-(2-Bromoethyl)-1H-1,2,4-triazole** is  $C_4H_6BrN_3$ .<sup>[1]</sup> The structure consists of a 1,2,4-triazole ring substituted at the N1 position with a 2-bromoethyl group.

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **1-(2-Bromoethyl)-1H-1,2,4-triazole** is based on the atomic weights of carbon, hydrogen, bromine, and nitrogen.

## Atomic Weight of Constituent Elements

The standard atomic weights of the elements present in the compound are summarized in the table below. These values are based on the recommendations from the IUPAC Commission on Isotopic Abundances and Atomic Weights.

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011
Hydrogen	H	1.008
Bromine	Br	79.904[2][3]
Nitrogen	N	14.007[4][5]

## Molecular Weight Calculation

The molecular weight is calculated by multiplying the atomic weight of each element by the number of atoms of that element in the molecular formula and summing the results.

Element	Number of Atoms	Atomic Weight ( g/mol )	Total Mass ( g/mol )
Carbon (C)	4	12.011	48.044
Hydrogen (H)	6	1.008	6.048
Bromine (Br)	1	79.904	79.904
Nitrogen (N)	3	14.007	42.021
Total Molecular Weight	176.017		

The calculated molecular weight of **1-(2-Bromoethyl)-1H-1,2,4-triazole** is 176.017 g/mol. This value is often rounded to 176.01 g/mol in chemical literature and supplier specifications.[1]

## Experimental Verification

While the molecular weight is a calculated value based on standard atomic weights, it can be experimentally verified using techniques such as mass spectrometry. In mass spectrometry, the molecule is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. This allows for the determination of the monoisotopic mass and confirmation of the molecular formula.

## Visualizations

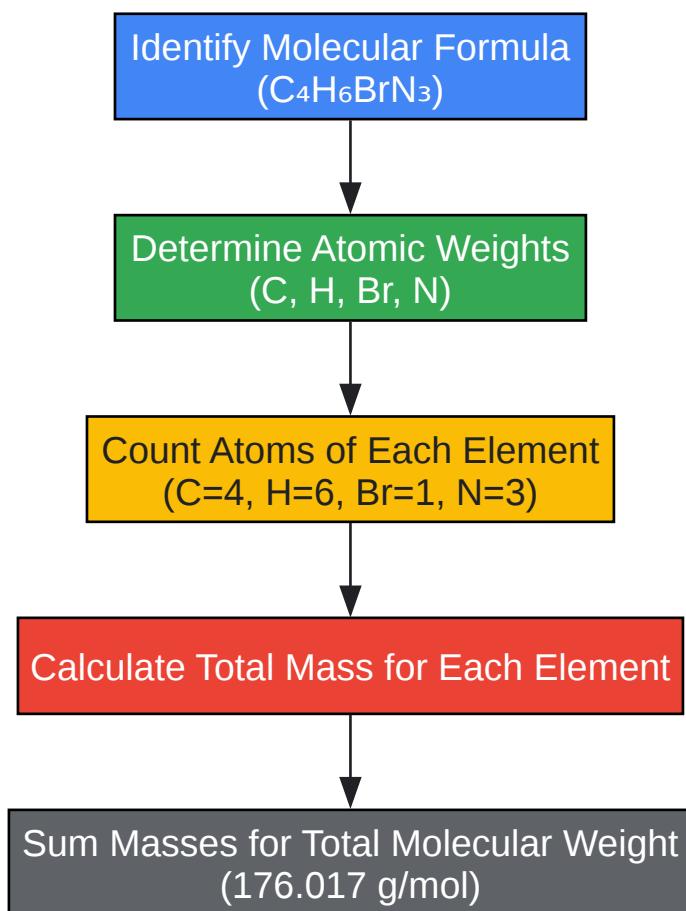
### Molecular Structure

The following diagram illustrates the chemical structure of **1-(2-Bromoethyl)-1H-1,2,4-triazole**.

Caption: Chemical structure of **1-(2-Bromoethyl)-1H-1,2,4-triazole**.

## Workflow for Molecular Weight Calculation

The logical workflow for calculating the molecular weight is depicted below.



[Click to download full resolution via product page](#)

Caption: Workflow for calculating molecular weight.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. Bromine - Wikipedia [en.wikipedia.org]
- 3. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 4. Nitrogen - Wikipedia [en.wikipedia.org]
- 5. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- To cite this document: BenchChem. [1-(2-Bromoethyl)-1H-1,2,4-triazole molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1345338#1-2-bromoethyl-1h-1-2-4-triazole-molecular-weight\]](https://www.benchchem.com/product/b1345338#1-2-bromoethyl-1h-1-2-4-triazole-molecular-weight)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)